

Spectroscopic Analysis of 1-Propyl-1H-indazol-4-amine: A Technical Guide

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Compound of Interest

Compound Name: 1-Propyl-1H-indazol-4-amine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the spectroscopic analysis of **1-Propyl-1H-indazol-4-amine**, a molecule of significant interest in medicinal chemistry and drug development. Through a detailed examination of its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, this document serves as a critical resource for the structural elucidation and characterization of this and related compounds.

Introduction

1-Propyl-1H-indazol-4-amine belongs to the indazole class of heterocyclic compounds, which are recognized as privileged structures in medicinal chemistry due to their wide range of biological activities. Accurate and unambiguous structural confirmation is paramount in the synthesis and development of new chemical entities. This guide will delve into the core spectroscopic techniques of NMR and MS to provide a foundational understanding of the characterization of **1-Propyl-1H-indazol-4-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural determination of organic molecules in solution. By analyzing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

Experimental Protocol: ^1H and ^{13}C NMR

A detailed, step-by-step methodology for acquiring high-quality NMR data is crucial for accurate spectral interpretation.

Sample Preparation:

- **Dissolution:** Accurately weigh 5-10 mg of **1-Propyl-1H-indazol-4-amine** and dissolve it in approximately 0.6-0.7 mL of a suitable deuterated solvent, such as Chloroform-d (CDCl_3) or Dimethyl sulfoxide- d_6 (DMSO-d_6).
- **Homogenization:** Ensure the sample is fully dissolved. If any particulate matter is present, filter the solution through a small plug of glass wool in a Pasteur pipette to prevent distortion of the magnetic field homogeneity.
- **Transfer:** Carefully transfer the clear solution into a clean, dry 5 mm NMR tube.
- **Referencing:** Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).

Data Acquisition:

A standard protocol for acquiring a ^1H NMR spectrum on a 400 MHz spectrometer would involve the following general steps:

- **Instrument Setup:** Insert the sample into the spectrometer's probe.
- **Locking:** Lock the spectrometer on the deuterium signal of the solvent.
- **Tuning and Matching:** Tune and match the probe to the ^1H frequency to ensure optimal signal transmission and detection.

- **Shimming:** Shim the magnetic field to achieve high homogeneity, resulting in sharp, well-resolved peaks.
- **Pulse Calibration:** Determine the 90° pulse width for the proton channel.
- **Acquisition Parameters:** Set appropriate acquisition parameters, including spectral width, number of scans, and relaxation delay.
- **Data Acquisition:** Acquire the Free Induction Decay (FID).
- **Data Processing:** Perform Fourier transformation, phase correction, and baseline correction of the FID to obtain the final spectrum.

NMR Experimental Workflow

Predicted ¹H NMR Data

The predicted ¹H NMR spectrum of **1-Propyl-1H-indazol-4-amine** in CDCl₃ is expected to show distinct signals for the aromatic protons of the indazole ring, the protons of the N-propyl group, and the amine protons. The chemical shifts are influenced by the electronic effects of the substituents.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-3	~7.8 - 8.0	s	-	1H
H-5	~6.5 - 6.7	d	~8.0	1H
H-6	~7.0 - 7.2	t	~8.0	1H
H-7	~7.3 - 7.5	d	~8.0	1H
NH ₂	~4.0 - 5.0	br s	-	2H
N-CH ₂ (propyl)	~4.2 - 4.4	t	~7.0	2H
CH ₂ (propyl)	~1.8 - 2.0	sextet	~7.0	2H
CH ₃ (propyl)	~0.9 - 1.1	t	~7.0	3H

Interpretation:

- **Aromatic Region:** The protons on the benzene ring of the indazole core (H-5, H-6, and H-7) will appear in the aromatic region of the spectrum. The amino group at C-4 is an electron-donating group, which will cause a significant upfield shift (to lower ppm values) of the ortho (H-5) and para (H-7) protons compared to unsubstituted indazole. H-3 is expected to be a singlet.
- **Amine Protons:** The amine (NH₂) protons will likely appear as a broad singlet due to quadrupole broadening and exchange with trace amounts of water. Its chemical shift can be highly variable depending on concentration and solvent.
- **N-Propyl Group:** The N-propyl group will exhibit a characteristic pattern: a triplet for the terminal methyl (CH₃) group, a sextet for the central methylene (CH₂) group, and a triplet for the methylene group attached to the nitrogen (N-CH₂). The N-CH₂ protons are deshielded due to their proximity to the electronegative nitrogen atom and the aromatic ring.

Predicted ¹³C NMR Data

The ¹³C NMR spectrum provides information about the carbon framework of the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-3	~130 - 135
C-3a	~120 - 125
C-4	~140 - 145
C-5	~100 - 105
C-6	~125 - 130
C-7	~110 - 115
C-7a	~140 - 145
N-CH ₂ (propyl)	~50 - 55
CH ₂ (propyl)	~23 - 27
CH ₃ (propyl)	~10 - 15

Interpretation:

- **Aromatic Carbons:** The chemical shifts of the aromatic carbons are influenced by the substituents. The carbon bearing the amino group (C-4) will be significantly deshielded. The other aromatic carbons will appear in the typical range for substituted indazoles.
- **N-Propyl Carbons:** The carbons of the propyl group will appear in the aliphatic region of the spectrum, with their chemical shifts following predictable trends based on their distance from the nitrogen atom.

Mass Spectrometry (MS) Analysis

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight of a compound and its fragmentation pattern, which can be used to deduce its structure.

Experimental Protocol: Electrospray Ionization (ESI)-MS

Electrospray ionization is a soft ionization technique suitable for analyzing polar molecules like **1-Propyl-1H-indazol-4-amine**.

Sample Preparation:

- **Dissolution:** Prepare a dilute solution of the compound (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Dilution:** Further dilute this stock solution to a final concentration of around 10 µg/mL using the same solvent.[\[1\]](#)
- **Filtration:** If any precipitate is observed, the solution must be filtered to prevent clogging of the instrument's tubing.[\[1\]](#)
- **Vial Transfer:** Place the final solution in a standard 2 mL mass spectrometry vial with a screw cap and a pre-slit septum.[\[1\]](#)

Data Acquisition:

A general procedure for ESI-MS analysis would include:

- **Instrument Setup:** Introduce the sample into the ESI source via direct infusion or coupled with liquid chromatography.
- **Ionization:** Apply a high voltage to the capillary to generate a fine spray of charged droplets.
- **Desolvation:** Use a drying gas (e.g., nitrogen) to evaporate the solvent from the droplets, leading to the formation of gas-phase ions.
- **Mass Analysis:** The ions are then transferred into the mass analyzer (e.g., quadrupole, time-of-flight) where they are separated based on their m/z ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated.

Mass Spectrometry Experimental Workflow

Predicted Mass Spectrum and Fragmentation

The ESI mass spectrum of **1-Propyl-1H-indazol-4-amine** is expected to show a prominent protonated molecular ion $[M+H]^+$ at an m/z corresponding to its molecular weight plus the mass of a proton. The molecular weight of $C_{10}H_{13}N_3$ is 175.23 g/mol. Therefore, the $[M+H]^+$ ion should be observed at m/z 176.14.

Fragmentation Analysis:

In addition to the molecular ion, fragmentation of the molecule can provide valuable structural information. Common fragmentation pathways for N-alkylated aromatic amines include:

- α -Cleavage: Cleavage of the C-C bond adjacent to the nitrogen atom in the propyl group is a common fragmentation pathway for aliphatic amines.^[2] This would result in the loss of an ethyl radical ($\bullet CH_2CH_3$), leading to a fragment ion.
- Loss of the Alkyl Chain: Cleavage of the N-C bond of the propyl group can lead to the loss of the entire propyl group.
- Ring Fragmentation: The indazole ring itself can undergo fragmentation, although this is generally less favorable than the loss of substituents in soft ionization techniques.^[3]

Predicted Fragmentation Pattern:

m/z	Proposed Fragment
176.14	$[M+H]^+$
147.10	$[M+H - C_2H_5]^+$ (Loss of ethyl radical)
133.08	$[M+H - C_3H_7]^+$ (Loss of propyl radical)

Conclusion

The combined application of NMR spectroscopy and mass spectrometry provides a robust framework for the comprehensive structural characterization of **1-Propyl-1H-indazol-4-amine**. The predicted 1H and ^{13}C NMR data offer detailed insights into the molecular connectivity and electronic environment, while the MS data confirm the molecular weight and provide clues to the compound's stability and fragmentation behavior. This technical guide serves as a foundational reference for researchers engaged in the synthesis, purification, and analysis of

this important class of molecules, facilitating the advancement of drug discovery and development programs.

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